

Application Notes and Protocols: SURFONIC JL-80X in Enhanced Oil Recovery Studies

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Compound of Interest

Compound Name: SURFONIC JL 80X

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Introduction

SURFONIC JL-80X is a nonionic surfactant, specifically an alkoxyated linear alcohol, characterized by its biodegradability and good detergency and wetting properties.^[1] These characteristics make it a potential candidate for chemical Enhanced Oil Recovery (cEOR) applications. The primary mechanisms by which surfactants like SURFONIC JL-80X can improve oil recovery are by reducing the interfacial tension (IFT) between oil and water and by altering the wettability of the reservoir rock from oil-wet to water-wet, which helps to mobilize trapped oil.^{[2][3][4]}

These application notes provide a summary of the potential uses of SURFONIC JL-80X in EOR studies, based on its chemical properties and data from analogous nonionic surfactants. The protocols outlined below are standard methods for evaluating the effectiveness of surfactants for EOR and can be adapted for specific reservoir conditions.

Physicochemical Properties of SURFONIC JL-80X

A summary of the typical physical and chemical properties of SURFONIC JL-80X is presented in Table 1. This data is essential for designing EOR formulations and for understanding its behavior under reservoir conditions.

Property	Value	Test Method
Appearance, 25°C	Clear and substantially free of suspended matter	ST-30.1
Cloud Point, 1% aqueous	57 - 62 °C	ST-9.1, 5.2.1
Color, Pt-Co, 25°C	100 max.	ST-30.12
pH, 1% solution	6.5 - 7.5	ST-31.36,C
Water, wt%	0.5 max.	ST-31.53
Flash Point, COC, °F/°C	375/190	-
Pour Point, °F/°C	23/-5	-
Density, g/ml at 25°C	1.0037	-
Viscosity, kinematic, cSt at 25°C	51	-
Methods of Test are available from Huntsman Corporation upon request. [1]		

Key Performance Indicators in EOR and Experimental Protocols

The effectiveness of a surfactant in EOR is primarily evaluated based on its ability to reduce interfacial tension and alter rock wettability, which ultimately leads to increased oil recovery in core flooding experiments.

Interfacial Tension (IFT) Reduction

Low IFT between the injected surfactant solution and the reservoir crude oil is critical for mobilizing residual oil. Nonionic surfactants, such as alkoxyated linear alcohols, are known to significantly reduce IFT.

Illustrative Data for Analogous Nonionic Surfactants:

The following table summarizes IFT data for nonionic surfactants similar to SURFONIC JL-80X with crude oil. This data demonstrates the potential IFT reduction capability.

Surfactant System	Crude Oil Type	Salinity (ppm)	Temperature (°C)	IFT (mN/m)
Ethoxylated Alcohol (C13EO12)	Carbonate Reservoir Oil	196,000	75	~10 ⁻²
Tergitol 15-S-12 and PEG 600 mixture	Sandstone Reservoir Oil	Optimum Salinity	Ambient	0.672
Ethoxylated Ester Derivatives (EPK-20)	Heavy Crude Oil	-	50	0.06
Ethoxylated Ester Derivatives (EP-40)	Heavy Crude Oil	-	50	0.09

Experimental Protocol: Interfacial Tension Measurement (Spinning Drop Tensiometer)

A spinning drop tensiometer is a common apparatus for measuring ultra-low IFT values.

Objective: To determine the IFT between SURFONIC JL-80X solutions and crude oil at reservoir temperature and salinity.

Materials:

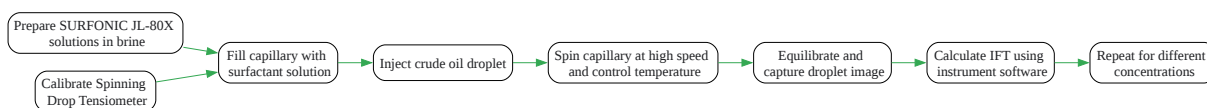
- Spinning drop tensiometer (e.g., SVT20)[2]
- Crude oil from the target reservoir
- Synthetic reservoir brine
- SURFONIC JL-80X

- Syringes and capillaries

Procedure:

- Prepare solutions of SURFONIC JL-80X in synthetic reservoir brine at various concentrations (e.g., 100 ppm to 5000 ppm).
- Calibrate the spinning drop tensiometer according to the manufacturer's instructions.
- Fill the capillary tube of the tensiometer with the SURFONIC JL-80X solution.
- Inject a small droplet of crude oil into the center of the capillary tube.
- Rotate the capillary tube at a high speed (e.g., 6000 rpm) to elongate the oil droplet.[2]
- Allow the system to reach equilibrium at the desired reservoir temperature.
- Capture the image of the elongated droplet and use the instrument's software to calculate the IFT based on the drop shape (Vonnegut's equation).
- Repeat the measurement for each surfactant concentration to determine the critical micelle concentration (CMC) and the minimum achievable IFT.

Logical Workflow for IFT Measurement



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Caption: Workflow for Interfacial Tension Measurement.

Wettability Alteration

The ability of a surfactant to alter the wettability of reservoir rock from oil-wet to water-wet is crucial for improving spontaneous imbibition of the injection fluid and displacement of oil.

Illustrative Data for Analogous Nonionic Surfactants:

The following table shows the change in contact angle on reservoir rock treated with nonionic surfactant solutions, indicating a shift towards water-wet conditions.

Surfactant System	Rock Type	Initial Contact Angle (°)	Final Contact Angle (°)
Ethoxylated Alcohol (C13EO12)	Calcite	Oil-wet	Water-wet
Tergitol 15-S-12 and PEG 600 mixture	Sandstone	Oil-wet	Water-wet
Triton X-100 (0.3 wt%) at 80°C	Carbonate	Oil-wet	Water-wet

Experimental Protocol: Contact Angle Measurement (Sessile Drop Method)

Objective: To evaluate the ability of SURFONIC JL-80X to alter the wettability of reservoir rock.

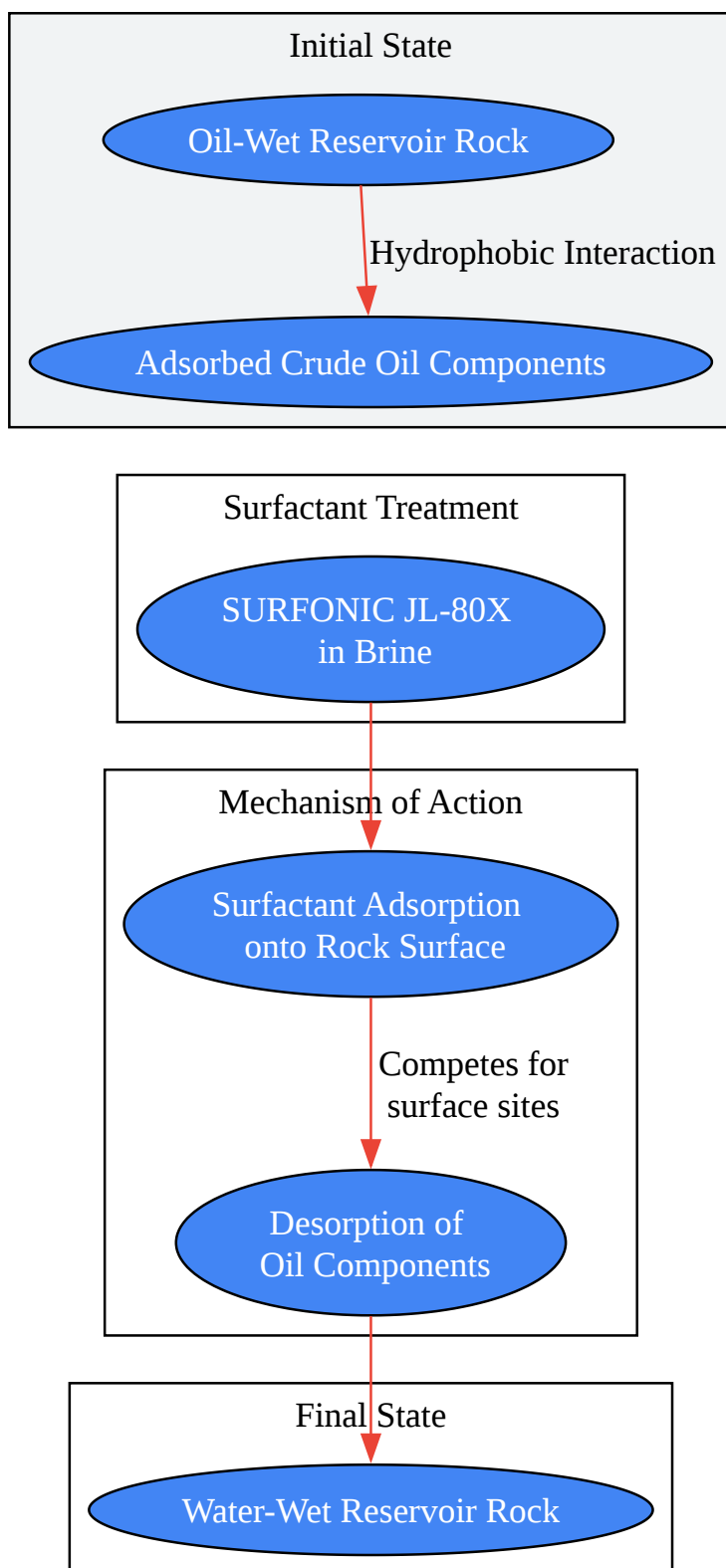
Materials:

- Goniometer
- Reservoir rock core plugs (e.g., sandstone, carbonate)
- Crude oil
- Synthetic reservoir brine
- SURFONIC JL-80X solutions
- Polishing equipment
- Aging oven

Procedure:

- Cut and polish thin sections or chips from the reservoir rock core plugs.
- Saturate the rock samples with synthetic reservoir brine.
- Age the brine-saturated rock samples in crude oil at reservoir temperature for several weeks to establish an oil-wet condition.
- Measure the initial contact angle of a brine droplet on the aged rock surface in a crude oil environment using the goniometer.
- Immerse the aged rock samples in SURFONIC JL-80X solutions at various concentrations and at reservoir temperature for a specified period (e.g., 24-48 hours).
- After soaking, place the rock sample in a cuvette filled with crude oil and place a droplet of the surfactant solution on the surface.
- Measure the contact angle of the surfactant solution droplet on the rock surface over time until a stable value is obtained. A significant decrease in the contact angle indicates a shift towards water-wetness.

Signaling Pathway for Wettability Alteration



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Caption: Mechanism of Wettability Alteration by Surfactant.

Core Flooding

Core flooding experiments are the definitive laboratory test to quantify the potential of a surfactant formulation to recover additional oil after conventional waterflooding.

Illustrative Data for Analogous Nonionic Surfactants:

This table presents the incremental oil recovery achieved in core flooding tests using nonionic surfactants.

Surfactant System	Core Type	Waterflood Recovery (%OOIP)	Surfactant Flood Recovery (%OOIP)	Incremental Recovery (%OOIP)
Tergitol 15-S-12 and PEG 600 mixture	Sandstone	-	-	17.73
Ethoxylated Ester Derivatives (EPK-20)	Sand Pack	-	54.2	-
Ethoxylated Ester Derivatives (EPK-20) + Isoamyl Alcohol	Sand Pack	-	66.2	-
YLZ-3 (Zwitterionic, for comparison)	Sandstone	-	-	9.5

Experimental Protocol: Core Flooding

Objective: To determine the incremental oil recovery by SURFONIC JL-80X flooding after waterflooding in a reservoir core sample.

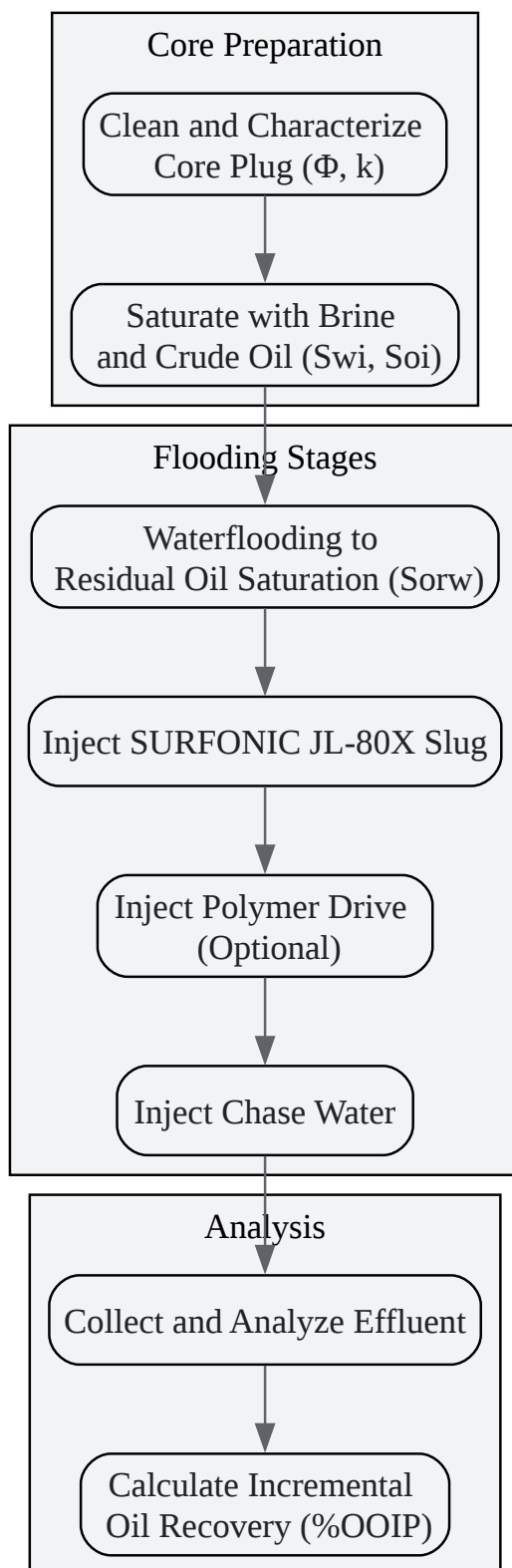
Materials:

- Core flooding apparatus (core holder, pumps, pressure transducers, fraction collector)
- Reservoir core plug
- Crude oil
- Synthetic reservoir brine
- SURFONIC JL-80X solution at optimal concentration
- Overburden pressure system
- Heating system

Procedure:

- Clean and dry the core plug and measure its porosity and permeability.
- Saturate the core with synthetic reservoir brine, followed by crude oil to establish initial water and oil saturations.
- Mount the core in the core holder and apply overburden pressure and reservoir temperature.
- Initiate waterflooding by injecting brine at a constant rate until no more oil is produced. This establishes the residual oil saturation after waterflooding (S_{orw}).
- Inject a slug of the optimized SURFONIC JL-80X solution (typically 0.3 to 0.5 pore volumes) into the core.
- Follow the surfactant slug with a polymer drive solution (if required for mobility control) and then chase water until no more oil is produced.
- Collect the effluent in a fraction collector and measure the volume of oil and water produced.
- Calculate the incremental oil recovery as the percentage of original oil in place (%OOIP) recovered during the surfactant flood after waterflooding has ceased.

Experimental Workflow for Core Flooding



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Caption: Core Flooding Experimental Workflow.

Conclusion

SURFONIC JL-80X, as an alkoxyated linear alcohol, possesses the fundamental properties required for a chemical EOR surfactant. The protocols described herein provide a framework for the systematic evaluation of its performance in reducing interfacial tension, altering wettability, and ultimately enhancing oil recovery. While the provided quantitative data is based on analogous nonionic surfactants, it serves as a strong indicator of the potential performance of SURFONIC JL-80X. It is imperative that specific laboratory evaluations are conducted using the target crude oil, brine, and reservoir rock to determine the optimal formulation and injection strategy for any field application.

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